

# Proper Disposal of NSC636819: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: NSC636819

Cat. No.: B15589291

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **NSC636819**, a competitive and selective inhibitor of KDM4A/KDM4B. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection. This guide is intended for researchers, scientists, and drug development professionals involved in handling this compound.

**NSC636819** is a cell-permeable dinitrobenzene derivative and a halogenated organic compound. Due to its chemical nature and its use in cancer research, all waste materials contaminated with this compound, including the pure substance, solutions, and contaminated labware, must be treated as hazardous chemical waste. Disposal procedures must comply with all applicable national and local regulations.

## Summary of Waste Characteristics and Handling

The following table summarizes key information for the handling and disposal of **NSC636819** waste.

Characteristic	Guideline	Citation
Waste Category	Hazardous Chemical Waste; Halogenated Organic Compound; Potentially Cytotoxic Waste	[1][2][3]
Primary Disposal Method	High-temperature incineration in a licensed hazardous waste facility	[4]
pH Range for Aqueous Solutions	Adjust to a neutral pH range (e.g., 5.5 - 9.5) before collection, if applicable and safe to do so.	[5][6]
Container Type	Clearly labeled, leak-proof, and chemically compatible container (e.g., polyethylene) for halogenated waste.	[2][7]
Labeling Requirements	"Hazardous Waste," "Halogenated Organic Waste," and list all chemical constituents with approximate percentages. May require a "Cytotoxic" label.	[2][3][8]
Segregation	Must be segregated from non- halogenated, radioactive, and other incompatible waste streams.	[1][2][5]

## Step-by-Step Disposal Protocol

The proper disposal of **NSC636819** requires careful segregation and handling to ensure safety and regulatory compliance. The following protocol outlines the necessary steps for disposing of waste containing this compound.

## Waste Segregation and Collection

- Designate a specific waste container: Use a container specifically designated for halogenated organic waste. This container should be made of a chemically resistant material, such as polyethylene, and have a secure, tight-fitting lid.[2][7]
- Segregate waste streams: It is crucial to keep halogenated waste separate from non-halogenated organic waste, as the disposal costs and methods differ significantly.[3][5] Never mix **NSC636819** waste with acids, bases, or other reactive chemicals in the same container.[2]
- Collect all contaminated materials: This includes:
  - Unused or expired solid **NSC636819**.
  - Solutions containing **NSC636819** (e.g., in DMSO).
  - Contaminated personal protective equipment (PPE) such as gloves and lab coats.[8]
  - Contaminated labware, including pipette tips, tubes, vials, and flasks.
  - Materials used for cleaning spills, such as absorbent pads.[8]

## Labeling and Storage

- Label the container immediately: As soon as the first item of waste is placed in the container, affix a "Hazardous Waste" label.[2]
- Complete the waste label: Clearly write the full chemical name, "**NSC636819**," and list all other components in the container with their approximate percentages. Indicate that it is a "Halogenated Organic Waste." [3] Your institution may also require a "Cytotoxic" or "Toxic" hazard label.[8]
- Store the container safely: Keep the waste container closed at all times, except when adding waste.[2] Store it in a designated satellite accumulation area within the laboratory, away from incompatible materials and in secondary containment to prevent spills.[2][7]

## Arranging for Disposal

- Contact your institution's Environmental Health and Safety (EHS) department: Do not dispose of **NSC636819** down the drain or in regular trash.[7] Your EHS department will provide specific instructions for waste pickup and disposal according to your institution's policies and local regulations.
- Schedule a waste pickup: Once the container is nearly full (approximately three-quarters full) or has been in storage for a set period as per institutional guidelines, arrange for a pickup by the EHS office or a licensed hazardous waste contractor.[2]

## Handling of Empty Containers

- Triple rinse empty stock containers: The original container of **NSC636819** must be triple-rinsed with a suitable solvent (such as the one used to dissolve the compound, e.g., DMSO, followed by another appropriate solvent like ethanol or acetone) before it can be disposed of as non-hazardous waste.[9]
- Collect the rinsate: The first rinse, and potentially subsequent rinses depending on local regulations for highly toxic materials, must be collected and disposed of as hazardous chemical waste.[9]

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **NSC636819**.



Disposal Workflow for NSC636819

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Caption: Disposal workflow for **NSC636819** waste.

By following these procedures, laboratory professionals can ensure the safe and compliant disposal of **NSC636819**, minimizing risks to personnel and the environment. Always prioritize safety and consult with your institution's EHS department for specific guidance.

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- To cite this document: BenchChem. [Proper Disposal of NSC636819: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15589291/docs#proper-disposal-of-nsc636819-a-guide-for-laboratory-professionals>]

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